

In Vitro Studies of Chlorpheniramine N-Oxide Dihydrochloride

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Compound of Interest

Compound Name: *Chlorpheniramine N-Oxide Dihydrochloride*
Cat. No.: *B12293928*

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Executive Summary

Chlorpheniramine N-Oxide Dihydrochloride (CAS: 120244-82-8) is the stable salt form of the primary N-oxidation metabolite of the first-generation antihistamine chlorpheniramine. In drug development, this compound serves two critical roles: as a reference standard for impurity profiling (USP/EP compliance) and as a probe substrate for investigating Flavin-containing Monooxygenase (FMO) activity and retro-reduction pathways.

This guide provides a rigorous technical framework for handling, studying, and quantifying this compound in vitro. Unlike standard small molecules, the N-oxide moiety introduces unique stability challenges—specifically its susceptibility to retro-reduction under anaerobic conditions and thermal instability during ionization in mass spectrometry.

Physicochemical Profile & Reagent Preparation

The dihydrochloride salt confers water solubility but increases hygroscopicity. Proper handling is non-negotiable for assay reproducibility.

Compound Snapshot

Parameter	Specification
Chemical Name	-(4-Chlorophenyl)-N,N-dimethyl-2-pyridinepropanamine N-Oxide Dihydrochloride
Molecular Formula	
Molecular Weight	363.71 g/mol
Solubility	Water (>50 mg/mL), Methanol, DMSO
pKa	~9.2 (Parent amine); N-oxide is weakly basic
Storage	-20°C, desiccated, protected from light

Stock Solution Protocol

Objective: Prepare a stable 10 mM stock solution.

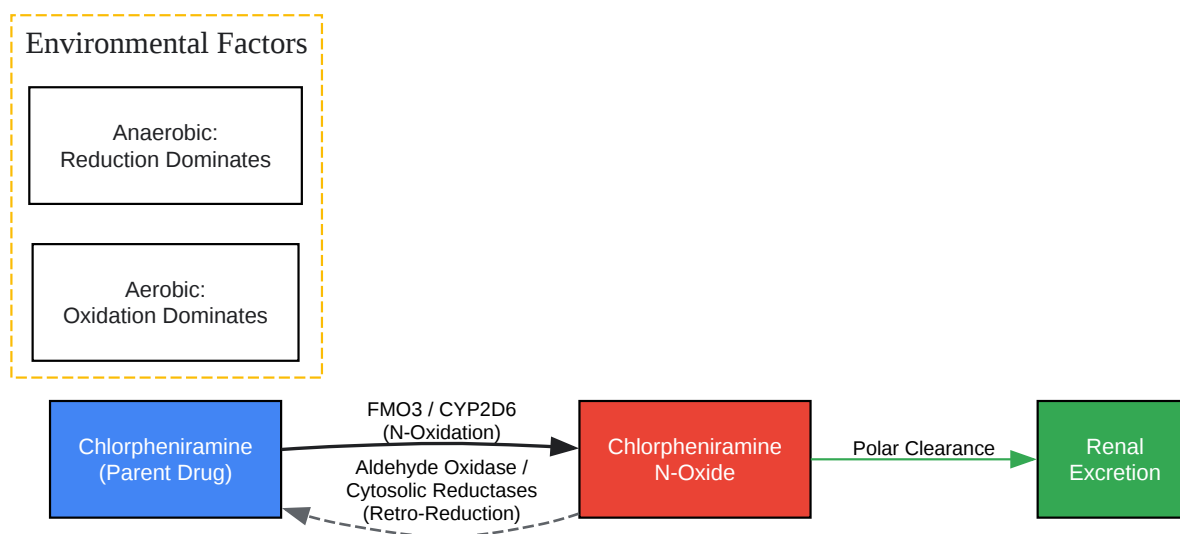
- **Weighing:** Weigh ~3.64 mg of the salt into a glass vial. Note: Avoid using plastic weighing boats for extended periods due to static charge.
- **Solvent Choice:** Dissolve in DMSO or Methanol.^[1] Avoid water for long-term stock storage to prevent hydrolysis or bacterial degradation.
- **Verification:** Verify concentration via UV absorbance at 262 nm (extinction coefficient, similar to parent).
- **Stability:** Stable for 3 months at -20°C. Do not freeze-thaw more than 3 times.

Module A: Metabolic Pathway Elucidation (Formation & Fate)

The metabolic cycling of Chlorpheniramine involves N-oxidation (forward reaction) and retro-reduction (reverse reaction). This bidirectional pathway is a classic example of the interplay between Phase I oxidative enzymes and reductase systems.

Pathway Visualization

The following diagram illustrates the enzymatic interplay between the parent drug and the N-oxide metabolite.



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Caption: Bidirectional metabolism of Chlorpheniramine showing FMO-mediated oxidation and reductive recycling.

Experiment 1: Reaction Phenotyping (Forward Reaction)

Hypothesis: Chlorpheniramine N-oxidation is primarily mediated by FMOs, with minor CYP contribution.

Protocol:

- System: Recombinant Human FMO3 and CYP2D6 supersomes.
- Reaction Mix:
 - Substrate: 10 μ M Chlorpheniramine.
 - Enzyme: 20 pmol/mL recombinant enzyme.

- Buffer: 50 mM Potassium Phosphate (pH 7.4). Note: FMOs are thermolabile; pre-warm buffer but keep enzyme on ice until initiation.
- Initiation: Add NADPH-regenerating system (1.3 mM NADP+, 3.3 mM glucose-6-phosphate, 0.4 U/mL G6PDH).
- Heat Inactivation Control: To confirm FMO specificity, pre-incubate microsomes at 45°C for 5 minutes (selectively inactivates FMOs but not CYPs) before adding substrate.
- Analysis: Quantify N-Oxide formation via LC-MS/MS.

Experiment 2: Retro-Reduction (The "Hidden" Pathway)

Context: N-oxides can revert to the parent drug in the hypoxic environment of the gut or deep liver zones, potentially extending the drug's half-life.

Protocol:

- System: Human Liver Cytosol or S9 fraction.
- Condition: Anaerobic. Purge all buffers with Nitrogen () for 15 minutes prior to use. Perform incubation in a sealed vial under headspace.
- Substrate: 10 μ M **Chlorpheniramine N-Oxide Dihydrochloride**.
- Cofactor: NADH and Xanthine (donors for aldehyde oxidase/xanthine oxidase).
- Endpoint: Measure the reappearance of Chlorpheniramine parent peak.

Module B: Pharmacological Characterization

While the N-oxide is often considered a detoxification product, its affinity for the Histamine H1 receptor must be verified to rule out active metabolite toxicity or prolonged efficacy.

H1 Receptor Competitive Binding Assay

Principle: Displace a radiolabeled ligand (

-Pyrilamine) from membrane-bound H1 receptors.

Step-by-Step Workflow:

- Membrane Prep: Use CHO-K1 cells overexpressing human H1 receptor.
- Incubation:
 - Tracer: 2 nM
-Pyrilamine.
 - Competitor: Chlorpheniramine N-Oxide (Concentration range:
to
M).
 - Control: Chlorpheniramine Maleate (Parent) as positive control.
- Equilibrium: Incubate for 60 mins at 27°C.
- Termination: Rapid filtration through GF/B filters pre-soaked in 0.3% polyethyleneimine (reduces non-specific binding).
- Data Analysis: Calculate
and
.
 - Expected Result: The N-oxide typically exhibits significantly lower affinity (
nM) compared to the parent (
nM), confirming metabolic inactivation.

Module C: Analytical Validation (HPLC)

Accurate quantification is difficult due to the N-oxide's polarity and thermal instability.

Chromatographic Conditions

The following method separates the N-oxide impurity from the parent and maleate counter-ion.

Parameter	Condition
Column	C8 or C18 (e.g., Cogent Bidentate C8), 4.6 x 150 mm, 5 μ m
Mobile Phase A	95% Water / 5% ACN / 0.05% TFA (pH ~2.5)
Mobile Phase B	ACN / 0.05% TFA
Gradient	0-30% B over 30 mins
Flow Rate	1.0 mL/min
Detection	UV @ 225 nm (primary) or 214 nm
Retention Order	Maleate < N-Oxide < Parent Drug

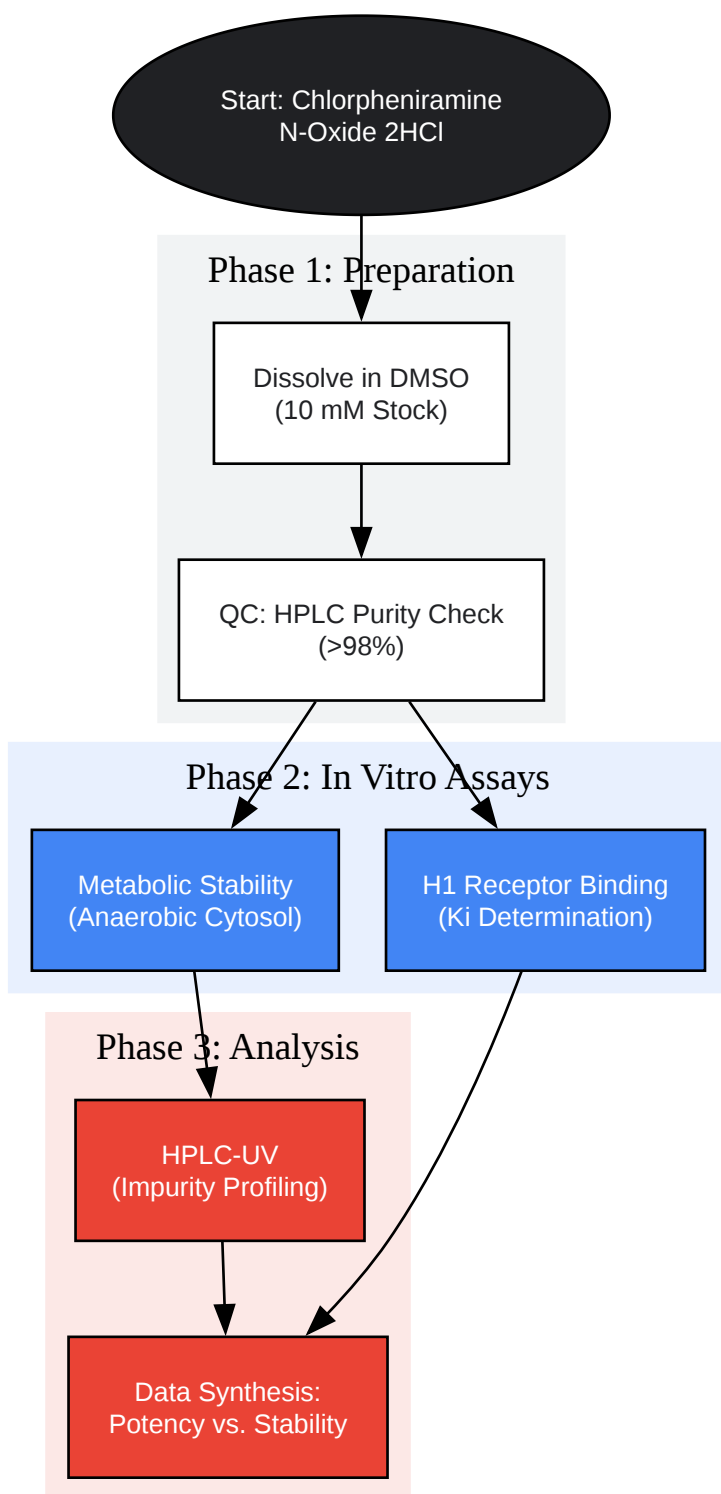
Critical Technical Note: Thermal Source Degradation

Warning: When using LC-MS, N-oxides can undergo in-source fragmentation (loss of oxygen, -16 Da), appearing as the parent ion.

- Mitigation: Monitor the unique transition of the N-oxide (M+H
M+H-H₂O) or separate chromatographically before the source.
- Verification: Ensure the N-oxide peak in LC-MS does not co-elute exactly with the parent if you are relying on mass alone.

Experimental Workflow Diagram

This visual summarizes the integrated study design for a full characterization campaign.



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Caption: Operational workflow for characterizing Chlorpheniramine N-Oxide.

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